

Commercial PRPP ELISA kit for in vitro quantification.

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Compound of Interest

Compound Name: 5-Phosphoribosyl 1-pyrophosphate

Cat. No.: B1259764

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Application Notes for Commercial PRPP ELISA Kit

For in vitro quantification of 5-Phosphoribosyl-1-Pyrophosphate (PRPP)

Introduction

5-Phosphoribosyl-1-Pyrophosphate (PRPP) is a critical biomolecule that serves as a central precursor in several essential metabolic pathways.^{[1][2][3]} It is synthesized from ribose 5-phosphate and ATP by the enzyme PRPP synthetase.^{[1][2]} PRPP is a key substrate for the de novo and salvage pathways of purine and pyrimidine biosynthesis, which are fundamental for the synthesis of DNA and RNA.^{[1][4]} Additionally, PRPP is utilized in the biosynthesis of the amino acids histidine and tryptophan, as well as cofactors like NAD.^{[1][2][3]} Given its pivotal role in cellular metabolism, the accurate quantification of PRPP levels is crucial for research in areas such as metabolic disorders, oncology, and drug development. This competitive ELISA kit provides a sensitive and specific method for the quantitative determination of PRPP in a variety of biological samples.

Principle of the Assay

This ELISA kit employs a competitive enzyme immunoassay technique.^[5] A microplate is pre-coated with a polyclonal antibody specific for PRPP. During the assay, PRPP present in the sample or standard competes with a fixed amount of Horseradish Peroxidase (HRP)-conjugated PRPP for binding to the antibody.^[5] After an incubation period, unbound components are washed away. A substrate solution is then added, and the color development is inversely proportional to the amount of PRPP in the sample.^[5] The reaction is terminated by the addition of a stop solution, and the optical density is measured at 450 nm.^[6] The concentration of PRPP in the samples is determined by interpolating from a standard curve.^[5]

Application Areas

- **Metabolic Research:** Studying the regulation of nucleotide and amino acid metabolism.
- **Oncology:** Investigating the role of PRPP in cancer cell proliferation and as a potential therapeutic target.
- **Drug Development:** Screening for inhibitors of PRPP synthetase or other enzymes involved in PRPP metabolism.
- **Clinical Research:** Exploring the link between PRPP levels and metabolic disorders such as gout.

Kit Performance Characteristics

The following data are representative of the performance of a typical PRPP ELISA kit. Actual results may vary from kit to kit.

Parameter	Typical Value
Assay Type	Competitive ELISA
Sample Types	Serum, Plasma, Cell Culture Supernatants, Tissue Homogenates[5][6]
Sensitivity	1.0 ng/mL[5][7]
Detection Range	3.5 - 100 ng/mL[6]
Intra-Assay Precision (CV%)	< 10%
Inter-Assay Precision (CV%)	< 15%

Typical Standard Curve

The following data is for demonstration purposes only. A standard curve must be generated for each assay.

PRPP Concentration (ng/mL)	Optical Density (450 nm)
100	0.25
50	0.50
25	0.95
12.5	1.60
6.25	2.10
3.125	2.45
0	2.80

Experimental Protocols

I. Sample Preparation

Note: It is recommended to handle all samples on ice to minimize degradation of PRPP. Avoid repeated freeze-thaw cycles.

- Serum: Use a serum separator tube and allow samples to clot for 2 hours at room temperature or overnight at 4°C. Centrifuge at 1,000 x g for 20 minutes. Collect the serum and assay immediately or aliquot and store at -20°C or -80°C.[6]
- Plasma: Collect plasma using EDTA or heparin as an anticoagulant. Centrifuge at 1,000 x g for 15 minutes at 2-8°C within 30 minutes of collection. Collect the plasma and assay immediately or aliquot and store at -20°C or -80°C.[6]
- Cell Culture Supernatants: Remove particulate matter by centrifugation at 300 x g for 10 minutes at 4°C. Aliquot the supernatant and store at -80°C.
- Cell Lysates:
 - Wash cells with ice-cold PBS.
 - Add a suitable lysis buffer and incubate on ice for 30 minutes.
 - Scrape the cells and collect the lysate.
 - Centrifuge at 15,000 x g for 10 minutes at 4°C to pellet cell debris.
 - Collect the supernatant and assay immediately or store at -80°C.
- Tissue Homogenates:
 - Rinse tissue with ice-cold PBS to remove excess blood.
 - Weigh the tissue and add a suitable homogenization buffer.
 - Homogenize the tissue on ice.
 - Centrifuge at 5,000 x g for 10 minutes at 4°C.
 - Collect the supernatant and assay immediately or store at -80°C.

II. Reagent Preparation

- Wash Buffer: Dilute the concentrated wash buffer with deionized water to the working concentration as specified in the kit manual.

- Standards: Reconstitute the lyophilized standard with the provided standard diluent to create a stock solution. Prepare a dilution series of the standard as per the kit instructions. A typical dilution series might be 100, 50, 25, 12.5, 6.25, and 3.125 ng/mL. The standard diluent serves as the zero standard (0 ng/mL).

III. Assay Protocol

- Bring all reagents and samples to room temperature before use.
- Determine the number of wells to be used and secure them in the plate holder.
- Add 50 μ L of Standard or Sample to the appropriate wells. It is recommended to run all standards and samples in duplicate.
- Add 100 μ L of HRP-conjugate to each well. Mix well.
- Cover the plate and incubate for 1 hour at 37°C.
- Aspirate the liquid from each well.
- Wash the plate five times with 300 μ L of wash buffer per well. Ensure complete removal of liquid after the final wash by inverting the plate and blotting it on a clean paper towel.
- Add 50 μ L of Substrate A and 50 μ L of Substrate B to each well.
- Cover the plate and incubate for 15-20 minutes at 37°C in the dark.
- Add 50 μ L of Stop Solution to each well. The color will change from blue to yellow.
- Read the optical density (OD) at 450 nm within 10 minutes of adding the stop solution.

IV. Data Analysis

- Calculate the average OD for each set of duplicate standards and samples.
- Subtract the average OD of the zero standard from all other OD values.
- Create a standard curve by plotting the mean absorbance for each standard concentration on the y-axis against the corresponding concentration on the x-axis. A four-parameter logistic

(4-PL) curve fit is often recommended.

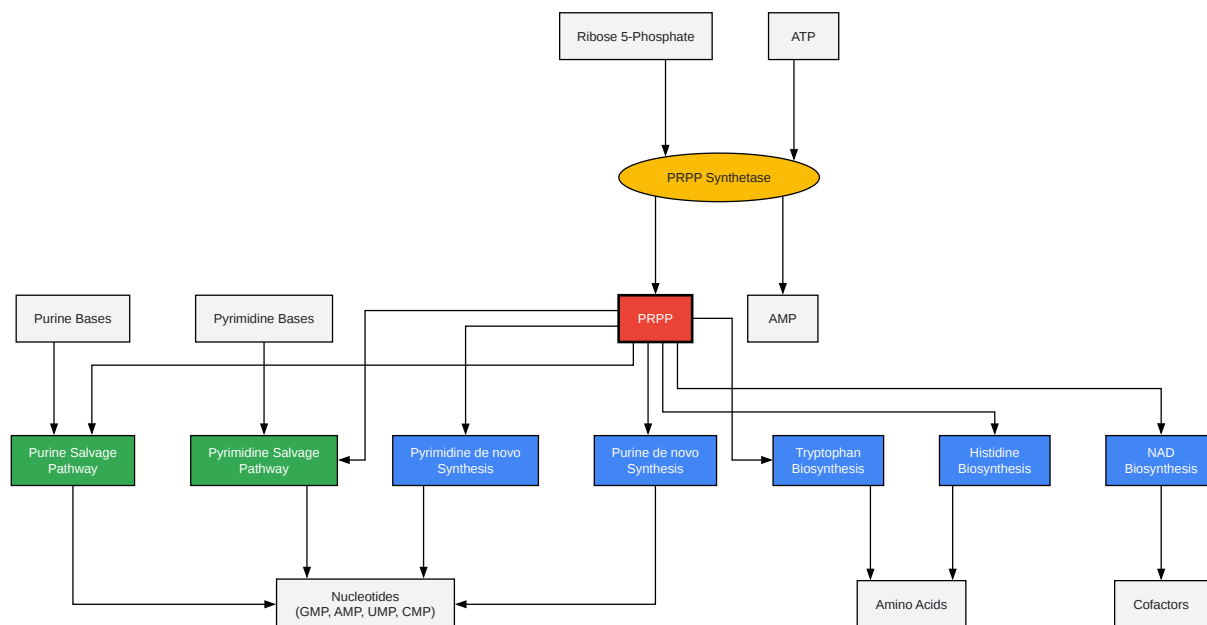
- Determine the concentration of PRPP in the samples by interpolating their mean absorbance values from the standard curve.
- Multiply the interpolated concentration by the dilution factor if the samples were diluted.

V. Troubleshooting

Problem	Possible Cause	Solution
High Background	Insufficient washing	Increase the number of washes or the soak time.
Contaminated reagents	Use fresh reagents and sterile pipette tips.	
Poor Standard Curve	Improper standard dilution	Prepare fresh standards and ensure accurate pipetting.
Reagent degradation	Ensure reagents are stored correctly and are within their expiration date.	
Poor Replicate Data	Inaccurate pipetting	Calibrate pipettes and use consistent pipetting technique.
Incomplete mixing	Ensure thorough mixing of reagents and samples in the wells.	

Visualizations

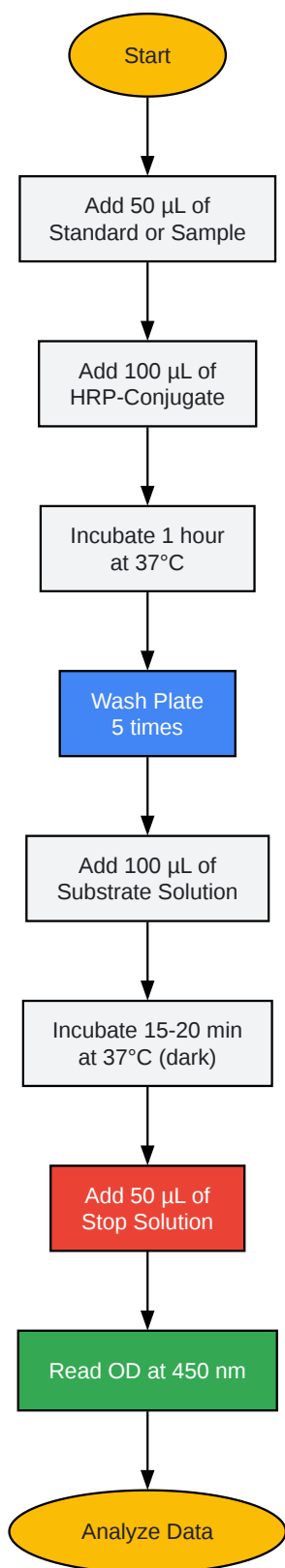
PRPP Biosynthesis and Utilization Pathway



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Caption: Central role of PRPP in major biosynthetic pathways.

PRPP Competitive ELISA Workflow



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Caption: Step-by-step workflow for the PRPP Competitive ELISA.

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